

# "selection of optimal sampling sites on the skin for 2-Nonenal measurement"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Nonenal

Cat. No.: B146743

[Get Quote](#)

## Technical Support Center: Optimal Skin Sampling for 2-Nonenal Measurement

Welcome to the technical support center for the selection of optimal sampling sites on the skin for **2-Nonenal** measurement. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshooting, and frequently asked questions (FAQs) to ensure robust and reproducible experimental outcomes.

## Introduction to 2-Nonenal Measurement on Skin

**2-Nonenal** is a volatile unsaturated aldehyde recognized as a key contributor to the characteristic "aging odor" in humans.<sup>[1]</sup> Its formation is a result of the oxidative degradation of omega-7 unsaturated fatty acids, such as palmitoleic and vaccenic acids, which are present in skin surface lipids.<sup>[1][2]</sup> As individuals age, the concentration of these precursor fatty acids and lipid peroxides on the skin tends to increase, leading to a higher emission of **2-Nonenal**.<sup>[1]</sup> Accurate measurement of this compound is crucial for studies related to aging, dermatology, and the development of personal care products. The selection of an appropriate skin sampling site is a critical first step that significantly impacts the reliability and interpretation of your data.

## Frequently Asked Questions (FAQs)

Q1: Why is the choice of skin sampling site so critical for **2-Nonenal** measurement?

The distribution of sebaceous and sweat glands, which are the primary sources of **2-Nonenal** precursors, is not uniform across the human body.[3][4] Consequently, the emission flux of **2-Nonenal** can vary remarkably with the sampling position.[3][4] Selecting a standardized and optimal site ensures consistency across subjects and studies, leading to more reliable and comparable data.

Q2: Which skin site is considered optimal for **2-Nonenal** measurement and why?

Based on current research, the nape of the neck is recommended as the primary sampling site for **2-Nonenal**. [3][4][5][6] This recommendation is based on the high density of both sebaceous and eccrine glands in this area, which are potential sources of **2-Nonenal** and its precursors.[3][4] Studies have also successfully detected age-related increases in **2-Nonenal** from this site. [5][6] While other sites like the back have also been used, the nape of the neck offers a more standardized and accessible location for consistent sample collection.[6]

Q3: Can I sample from other skin locations?

While the nape of the neck is the recommended primary site, other locations such as the back, behind the ear, and the forehead can also be considered.[5][6][7][8] However, it is crucial to remain consistent with the chosen sampling site throughout a study to minimize variability. If multiple sites are being investigated, this should be clearly documented and analyzed as a separate variable. A pilot study comparing potential sites for your specific research question may be beneficial.

Q4: What are the main methods for collecting **2-Nonenal** from the skin?

There are several non-invasive methods for collecting **2-Nonenal** from the skin, each with its own advantages and disadvantages. The most common methods include:

- **Passive Flux Sampling (PFS):** This technique involves placing a sampler on the skin to create a headspace, allowing volatile compounds like **2-Nonenal** to diffuse and be trapped onto an adsorbent material.[3][4]
- **Solid-Phase Microextraction (SPME):** SPME fibers with specific coatings can be exposed to the headspace above the skin or used in a direct contact or wiping method to adsorb **2-Nonenal**. [9][10]

- Wiping Method: This is a straightforward technique where a material like gauze is used to wipe a defined area of the skin to collect surface lipids and volatile compounds.[\[7\]](#)[\[9\]](#)
- Tape Stripping: This method uses an adhesive tape to remove the outer layers of the stratum corneum, allowing for the analysis of **2-Nonenal**'s lipid precursors.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Q5: How can I minimize contamination during sampling?

To minimize exogenous contamination, it is recommended that subjects avoid using scented soaps, lotions, or perfumes for at least 24-48 hours before sampling on the designated skin area.[\[6\]](#) The sampling environment should also be controlled to avoid background levels of volatile organic compounds that could interfere with the analysis.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
High variability in 2-Nonenal levels between subjects of the same age group.	Inconsistent sampling location.	Strictly adhere to a single, well-defined sampling site, such as the nape of the neck. Ensure the same anatomical landmark is used for all subjects.
Differences in recent hygiene practices.	Provide clear instructions to subjects to avoid scented products and bathing for a specified period before sampling.	
Low or undetectable levels of 2-Nonenal.	Inefficient sample collection method.	For volatile compounds, active wiping may be more effective than passive headspace collection at body temperature. [9] Consider optimizing your chosen method or trying an alternative.
Improper sample storage.	Samples, especially those collected on gauze, should be stored refrigerated (at 4°C) if not analyzed immediately to prevent the degradation of 2-Nonenal.[9]	
Interference from other compounds in the analysis.	Contamination from the sampling environment or materials.	Use high-purity materials for sample collection and conduct blank runs to identify and subtract background contaminants.
Broad selectivity of the analytical method.	For complex samples, consider using a highly selective analytical technique like Gas Chromatography-Mass Spectrometry (GC-MS) for	

accurate identification and  
quantification of 2-Nonenal.

---

## Experimental Protocols

### Protocol 1: Passive Flux Sampling (PFS) for 2-Nonenal

This protocol is based on the methodology described for collecting volatile compounds from the skin surface.[\[3\]](#)[\[4\]](#)

Objective: To non-invasively collect **2-Nonenal** emitted from the skin using a passive flux sampler for subsequent GC-MS analysis.

Materials:

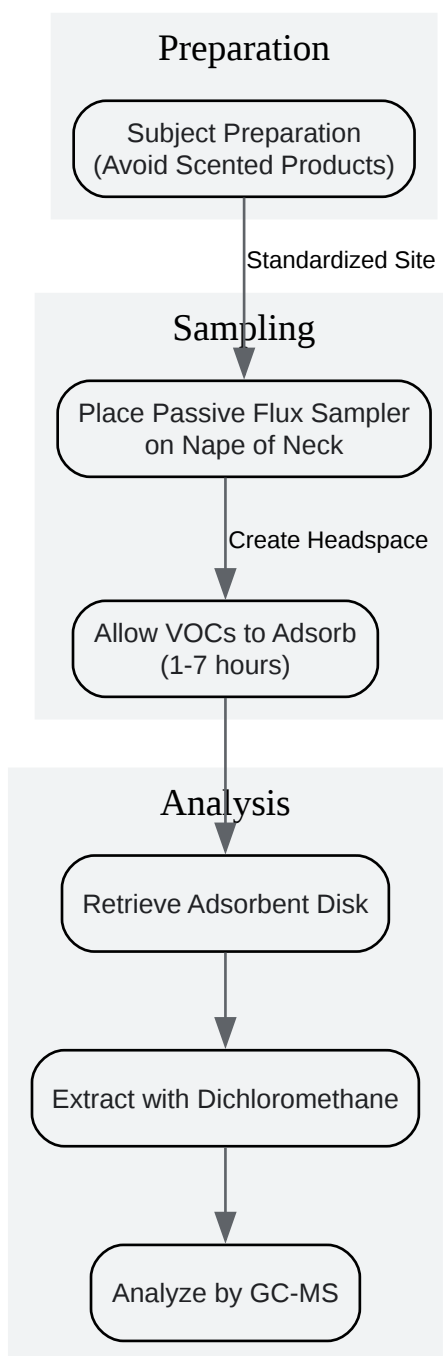
- Passive Flux Sampler (PFS) device
- Disk-type adsorbent material
- Dichloromethane (high purity)
- Gas-tight vials
- GC-MS system

Procedure:

- Subject Preparation: Instruct the subject to avoid using scented products on the nape of the neck for 24 hours prior to sampling.
- Sampler Placement: Place the PFS device firmly on the nape of the neck to create a sealed headspace over the skin.
- Sampling: Allow the sampler to remain in place for a standardized period (e.g., 1-7 hours, as optimized for your study) to allow for the passive diffusion and trapping of **2-Nonenal** onto the adsorbent disk.[\[9\]](#)
- Sample Retrieval: Carefully remove the PFS device from the skin.

- Extraction: Transfer the adsorbent disk to a gas-tight vial. Add a precise volume of dichloromethane to extract the trapped compounds.
- Analysis: Analyze the dichloromethane extract using a validated GC-MS method for the identification and quantification of **2-Nonenal**.

#### Workflow for Passive Flux Sampling



[Click to download full resolution via product page](#)

Caption: Workflow for **2-Nonenal** collection using a passive flux sampler.

## Protocol 2: Wiping Method with Headspace SPME-GC-MS Analysis

This protocol is adapted from a validated method for the analysis of **2-Nonenal** from skin emissions.<sup>[7][9]</sup>

Objective: To collect **2-Nonenal** from the skin surface using a wiping technique followed by sensitive analysis with Headspace Solid-Phase Microextraction (HS-SPME) and GC-MS.

Materials:

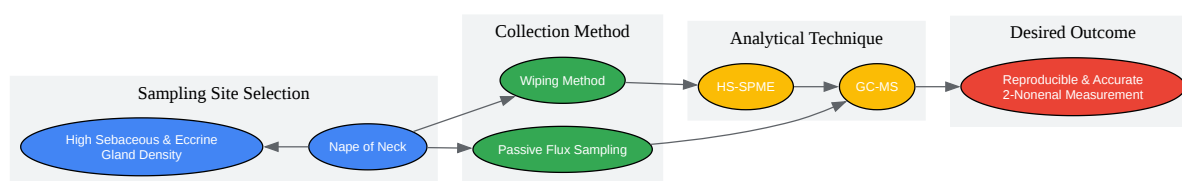
- Sterile gauze pads
- Gas-tight vials (e.g., 40 mL)
- SPME fiber assembly with a suitable coating (e.g., PDMS/DVB)<sup>[9]</sup>
- Heater/agitator for SPME
- GC-MS system with an SPME inlet

Procedure:

- Subject Preparation: Instruct the subject to avoid using scented products on the designated sampling area (e.g., nape of the neck, forehead) for 24 hours.
- Sampling: Gently but firmly wipe a defined area of the skin with a sterile gauze pad.
- Sample Storage: Immediately place the gauze pad into a gas-tight vial. If not analyzing immediately, store the vial at 4°C for up to 24 hours.<sup>[9]</sup>
- Headspace Generation: Seal the vial and heat it to a standardized temperature (e.g., 50°C) to facilitate the partitioning of **2-Nonenal** into the headspace.<sup>[9]</sup>

- SPME Extraction: Expose the SPME fiber to the headspace of the heated vial for a defined period (e.g., 45 minutes) with agitation.[9]
- Desorption and Analysis: Retract the fiber and immediately insert it into the heated inlet of the GC-MS for thermal desorption and analysis.

### Logical Relationship of Key Experimental Parameters



[Click to download full resolution via product page](#)

Caption: Key decisions in designing a **2-Nonenal** skin sampling experiment.

## Data Summary Table



Sampling Method	Recommended Skin Site(s)	Principle	Advantages	Considerations	References
Passive Flux Sampling (PFS)	Nape of the Neck	Passive diffusion and adsorption	Non-invasive, quantitative potential	Can require longer sampling times	<a href="#">[3]</a> <a href="#">[4]</a>
Wiping with HS-SPME	Nape of the Neck, Forehead	Mechanical collection of surface lipids and volatiles, followed by headspace extraction	Simple, efficient for less volatile compounds, high sensitivity with SPME	Requires careful standardization of wiping pressure and area	<a href="#">[7]</a> <a href="#">[9]</a>
Tape Stripping	Forearm, Forehead, Cheek, Neck	Removal of stratum corneum layers	Allows for analysis of lipid precursors	Indirect measurement of 2-Nonenal, potential for contamination from tape adhesive	<a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>

## References

- Kimura, K., et al. (2016). Measurement of **2-nonenal** and diacetyl emanating from human skin surface employing passive flux sampler-GCMS system.
- Saito, K., et al. (2021). Headspace Solid-Phase Microextraction/Gas Chromatography–Mass Spectrometry for the Determination of **2-Nonenal** and Its Application to Body Odor Analysis. *Molecules*, 26(19), 5739. [\[Link\]](#)
- PlumX. (n.d.). Measurement of **2-nonenal** and diacetyl emanating from human skin surface employing passive flux sampler—GCMS system. [\[Link\]](#)
- Kataoka, H. (2023). Solid-Phase Microextraction and Related Techniques in Bioanalysis. *Pharmaceuticals*, 16(3), 425. [\[Link\]](#)
- litani, K., et al. (2023). Gas-Phase Biosensors (Bio-Sniffers) for Measurement of **2-Nonenal**, the Causative Volatile Molecule of Human Aging-Related Body Odor. *Sensors*, 23(13), 5857. [\[Link\]](#)

- ResearchGate. (n.d.). Measurement of **2-nonenal** and diacetyl emanating from human skin surface employing passive flux sampler – GCMS system | Request PDF. [Link]
- Weerheim, A. M., et al. (2002). Determination of stratum corneum lipid profile by tape stripping in combination with high-performance thin-layer chromatography. Archives of Dermatological Research, 294(5), 231-237. [Link]
- ResearchGate. (n.d.). (PDF)
- ResearchGate. (n.d.).
- Weerheim, A. M., et al. (2002). Determination of stratum corneum lipid profile by tape stripping in combination with HPTLC. Archives of Dermatological Research, 294(5), 231-237. [Link]
- Shin, S. H., & Moon, M. H. (2023). Optimization of skin sampling based on tape stripping for lipidome analysis by nanoflow ultrahigh performance liquid chromatography-tandem mass spectrometry. Analytica Chimica Acta, 1275, 341617. [Link]
- CNGBdb. (n.d.).
- MDPI. (2023). Eggplant Phenolamides: **2-Nonenal** Scavenging and Skin Protection Against Aging Odor. Antioxidants, 12(7), 1435. [Link]
- ResearchGate. (n.d.).
- MDPI. (2023). Gas-Phase Biosensors (Bio-Sniffers) for Measurement of **2-Nonenal**, the Causative Volatile Molecule of Human Aging-Related Body Odor. Sensors, 23(13), 5857. [Link]
- ResearchGate. (n.d.). Skin tape strip processing protocol that allows simultaneous analysis of free lipids, polar components, and protein-bound lipids with data normalization per sample total protein content. [Link]
- Haze, S., et al. (2001). **2-Nonenal** newly found in human body odor tends to increase with aging.
- CID. (2023). Non-invasive methods to study molecular biomarkers in the skin: tape stripping and beyond. [Link]
- IntechOpen. (2024).
- ITRC. (n.d.). 5. Passive Sampling Technologies. [Link]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2-Nonenal newly found in human body odor tends to increase with aging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Measurement of 2-nonenal and diacetyl emanating from human skin surface employing passive flux sampler-GCMS system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PlumX [plu.mx]
- 5. Gas-Phase Biosensors (Bio-Sniffers) for Measurement of 2-Nonenal, the Causative Volatile Molecule of Human Aging-Related Body Odor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Headspace Solid-Phase Microextraction/Gas Chromatography–Mass Spectrometry for the Determination of 2-Nonenal and Its Application to Body Odor Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Solid-Phase Microextraction and Related Techniques in Bioanalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Determination of stratum corneum lipid profile by tape stripping in combination with high-performance thin-layer chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. chem.yonsei.ac.kr [chem.yonsei.ac.kr]
- To cite this document: BenchChem. ["selection of optimal sampling sites on the skin for 2-Nonenal measurement"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146743#selection-of-optimal-sampling-sites-on-the-skin-for-2-nonenal-measurement]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)